

Mechanistic Grounding: The Rationale Behind the Structure

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Compound of Interest

Compound Name: *3-Fluoro-O-methyl-D-tyrosine*

Cat. No.: *B7939809*

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To understand the utility of **3-Fluoro-O-methyl-D-tyrosine**, we must analyze the specific biochemical advantages conferred by its three structural alterations:

- **O-Methylation (Target Inhibition):** O-methylated tyrosine derivatives are established competitive inhibitors of Tyrosine Hydroxylase (TH), the rate-limiting enzyme in catecholamine biosynthesis[2]. By masking the phenolic hydroxyl group with a methyl ether, the molecule successfully binds to the TH active site but cannot undergo the requisite hydroxylation to form L-DOPA[3].
- **D-Chirality (Metabolic Evasion):** Endogenous enzymes, such as Aromatic L-amino acid decarboxylase (AADC) and cellular proteases, are highly stereoselective for L-amino acids. The D-enantiomer provides profound resistance to proteolytic degradation and premature decarboxylation, ensuring a prolonged half-life in complex in vivo matrices[3].
- **3-Fluoro Substitution (Stereoelectronic Modulation):** The addition of a highly electronegative fluorine atom at the meta position withdraws electron density from the aromatic ring. This modulates the lipophilicity (LogP) of the molecule, enhances target binding affinity via unique halogen-bonding interactions, and effectively blocks cytochrome P450-mediated oxidative metabolism at that specific site[4][5].



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Caption: Catecholamine biosynthesis pathway illustrating competitive TH inhibition by the fluorinated analog.

Core Research Applications

A. Neuropharmacology and Catecholamine Depletion

Because **3-Fluoro-O-methyl-D-tyrosine** acts as a competitive inhibitor of TH, it is utilized to acutely deplete dopamine, norepinephrine, and epinephrine in experimental models[2]. This is critical for neuropharmacological studies investigating Parkinson's disease pathology, stress-response mechanisms, and the suppression of catecholamine-secreting neuroendocrine tumors (e.g., pheochromocytoma).

B. Peptidomimetic Drug Discovery

The 3-fluoro-4-methoxyphenyl moiety is frequently utilized to enhance the binding affinity of kinase inhibitors and anticancer agents[4][5]. When incorporated into peptide sequences via Solid-Phase Peptide Synthesis (SPPS), **3-Fluoro-O-methyl-D-tyrosine** yields peptidomimetics that are highly resistant to enzymatic cleavage, making it ideal for developing long-acting peptide therapeutics.

C. Isotopic Probes and PET Imaging

Fluorinated D-amino acids are foundational precursors for developing Positron Emission Tomography (PET) radiotracers. Because D-amino acids are uniquely incorporated into the peptidoglycan cell walls of bacteria (and largely ignored by mammalian host cells), ¹⁸F-labeled variants of this compound hold significant potential for the targeted imaging of deep-seated bacterial infections.

Quantitative Data: Comparative Profiling

To contextualize its efficacy, the table below summarizes the theoretical pharmacokinetic and pharmacodynamic shifts observed when transitioning from the natural substrate to the fluorinated D-analog.

Compound	TH Affinity (Binding)	Proteolytic Stability	Primary Metabolic Vulnerability	Lipophilicity (LogP Trend)
L-Tyrosine	High (Natural Substrate)	Low (Rapidly metabolized)	Hydroxylation, Decarboxylation	Baseline
O-Methyl-L-Tyrosine	Moderate (Competitive Inhibitor)	Low	Decarboxylation	Increased
3-Fluoro-O-methyl-D-tyrosine	High (Enhanced by F-bonding)	Extremely High	Highly Resistant	Highest (Enhanced BBB penetration)

Self-Validating Experimental Protocols

To ensure scientific integrity, every protocol must be a self-validating system. The following workflows incorporate mandatory internal controls to guarantee that observed results are due to the specific action of **3-Fluoro-O-methyl-D-tyrosine**.

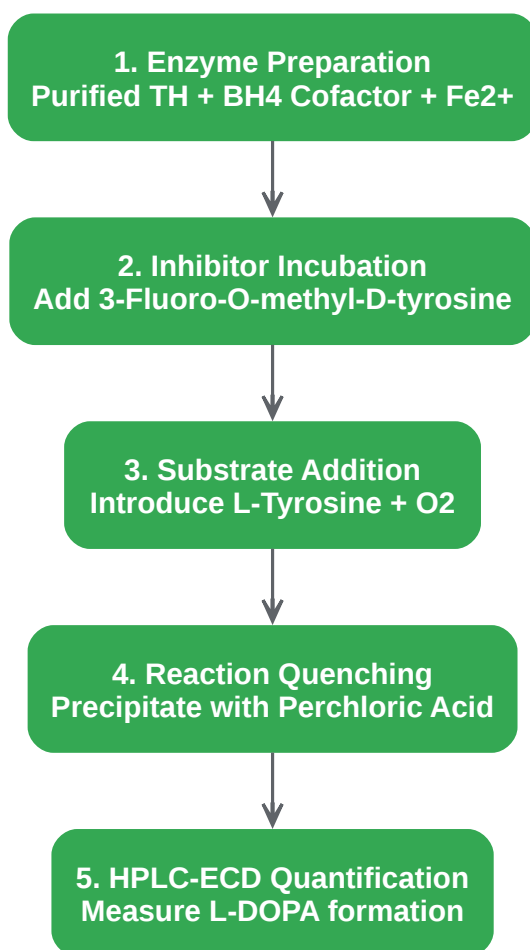
Protocol 1: In Vitro Tyrosine Hydroxylase Inhibition Assay (HPLC-ECD)

This assay quantifies the inhibitory potency (IC50) of the compound by measuring the reduction in L-DOPA formation.

Causality Check: TH requires tetrahydrobiopterin (BH4), molecular oxygen, and Fe2+ as obligate cofactors[3]. If BH4 is oxidized or depleted, the enzyme will fail regardless of the inhibitor, leading to false positives.

Step-by-Step Workflow:

- Preparation of Reaction Mix: Combine 50 mM HEPES buffer (pH 7.2), 1 mM FeSO₄, and purified Tyrosine Hydroxylase enzyme.
- Inhibitor Incubation: Add varying concentrations of **3-Fluoro-O-methyl-D-tyrosine** (0.1 μM to 100 μM).
 - Validation Control 1 (Positive): Use Alpha-methyl-p-tyrosine (AMPT) in a parallel well[2].
 - Validation Control 2 (Vehicle): Buffer only (0% inhibition baseline).
- Reaction Initiation: Add 50 μM L-Tyrosine and 1 mM freshly prepared BH₄. Incubate at 37°C for 15 minutes.
- Quenching: Halt the reaction by adding 0.4 M Perchloric acid. Why? This immediately denatures the enzyme and precipitates proteins, while the acidic environment prevents the auto-oxidation of the newly formed L-DOPA.
- Quantification: Centrifuge the lysate and inject the supernatant into an HPLC system equipped with an Electrochemical Detector (ECD) to quantify L-DOPA peaks against a standard curve.



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Caption: Self-validating experimental workflow for the in vitro Tyrosine Hydroxylase inhibition assay.

Protocol 2: Incorporation into Peptidomimetics via SPPS

When synthesizing peptides containing this non-natural amino acid, researchers must account for the steric hindrance introduced by the bulky O-methyl group and the rigidifying effect of the fluorine atom.

Causality Check: Standard coupling reagents (like HBTU) often fail to achieve complete coupling with sterically hindered aromatic D-amino acids, leading to deletion sequences.

Step-by-Step Workflow:

- Resin Swelling: Swell the peptide-resin in Dimethylformamide (DMF) for 30 minutes.

- Fmoc Deprotection: Treat with 20% piperidine in DMF for 2 x 10 minutes to expose the N-terminal amine.
- Coupling: Dissolve 3 equivalents of Fmoc-**3-Fluoro-O-methyl-D-tyrosine**, 3 eq of HATU (chosen specifically for highly hindered couplings), and 6 eq of DIPEA in DMF. Add to the resin and agitate for 2 hours.
- Validation (The Kaiser Test): Extract a few resin beads and apply the Kaiser test reagents (ninhydrin).
 - Self-Validation: A blue bead indicates unreacted free amines (incomplete coupling). If blue, perform a double-coupling utilizing HOAt/DIC chemistry before proceeding to the next amino acid. A yellow/colorless bead confirms successful incorporation.

References

- ACS Publications - Discovery of (S)-2-(1-(4-Amino-3-(3-fluoro-4-methoxyphenyl)... as a Potent and Selective PI3K δ Inhibitor. Available at: [\[Link\]](#)
- MDPI - Synthesis, Characterisation and Mechanism of Action of Anticancer 3-Fluoroazetidin-2-ones. Available at: [\[Link\]](#)

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Sources

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